The Multifaceted Therapeutic Potential of Quinoxaline Derivatives: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*(3-methyl-2-oxoquinoxalin-1(2H)-yl)acetic acid*
CAS No.:	*676140-37-7*
Cat. No.:	*B1421566*

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Introduction: The Quinoxaline Scaffold - A Privileged Structure in Medicinal Chemistry

Quinoxaline, a heterocyclic compound formed by the fusion of a benzene ring and a pyrazine ring, has emerged as a "privileged scaffold" in medicinal chemistry.[1][2] Its unique structural and electronic properties have captivated the attention of researchers, leading to the synthesis and evaluation of a vast array of derivatives.[3][4] These derivatives have demonstrated a remarkable breadth of biological activities, positioning them as promising candidates for the development of novel therapeutic agents against a wide spectrum of diseases.[1][5][6] This technical guide provides a comprehensive overview of the significant biological activities of quinoxaline derivatives, delving into their mechanisms of action, structure-activity relationships (SAR), and the experimental methodologies employed in their evaluation. The content is tailored for researchers, scientists, and drug development professionals seeking to leverage the therapeutic potential of this versatile heterocyclic system.

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Anticancer Activity: A Dominant Therapeutic Frontier

The quest for more effective and safer anticancer drugs is a paramount challenge in modern medicine.[7] Quinoxaline derivatives have risen as a novel and promising class of chemotherapeutic agents, exhibiting potent activity against various tumor types.[1][7] Their anticancer effects are often attributed to their ability to interfere with fundamental cellular processes, primarily through the inhibition of protein kinases.[8][9][10]

Mechanism of Action: Targeting Key Oncogenic Pathways

A significant number of anticancer quinoxaline derivatives function as kinase inhibitors.[9][10] Kinases are crucial enzymes that regulate a multitude of cellular processes, including proliferation, differentiation, and survival.[8] Dysregulation of kinase activity is a hallmark of many cancers. Quinoxaline-based compounds have been shown to be competitive inhibitors of ATP binding to the kinase domain, effectively blocking downstream signaling pathways that promote cancer cell growth and survival.[8]

Prominent kinase targets for quinoxaline derivatives include:

- Vascular Endothelial Growth Factor Receptor (VEGFR): Inhibition of VEGFR disrupts angiogenesis, the formation of new blood vessels that supply tumors with essential nutrients.[8]
- Platelet-Derived Growth Factor Receptor (PDGFR): Targeting PDGFR can impede tumor growth and metastasis.[8]
- Proto-oncogene non-receptor tyrosine-protein kinase (Src) and c-Met proto-oncogene (c-Met): These kinases are involved in cell motility, invasion, and proliferation.[8]
- Apoptosis signal-regulated kinase 1 (ASK1): Inhibition of ASK1 is a promising strategy for treating various diseases, including cancer.[11]
- c-Jun N-terminal kinases (JNK1): JNK1 is a member of the mitogen-activated protein kinases (MAPK) family and is activated by various environmental stresses.[12]

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Beyond kinase inhibition, some quinoxaline derivatives induce apoptosis, or programmed cell death, a crucial mechanism for eliminating cancerous cells.[2][8] Studies have shown that certain derivatives can trigger cell cycle arrest, particularly at the G2/M phase, leading to the activation of apoptotic pathways.[8]

Structure-Activity Relationship (SAR) Insights

The biological activity of quinoxaline derivatives is intricately linked to their chemical structure. SAR studies have revealed key insights for optimizing their anticancer potency:

- Substitution Patterns: The nature and position of substituents on the quinoxaline ring and its appendages significantly influence activity. For instance, the presence of electron-withdrawing groups like chlorine can enhance activity in some cases, while electron-releasing groups may be favorable in others.[1]
- Side Chains: The addition of specific side chains, such as those containing amide, urea, thiourea, or sulphonamide moieties, has been shown to be crucial for potent anticancer activity.[8]
- Hybrid Molecules: Combining the quinoxaline scaffold with other pharmacologically active moieties, such as coumarin or a triazole ring, has led to the development of hybrid derivatives with enhanced anticancer potential.[1]

Table 1: Anticancer Activity of Selected Quinoxaline Derivatives

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Compound	Cancer Cell Line	IC50 (μM)	Mechanism of Action	Reference
Compound 3	Ty-82 (Leukemia)	2.5	Not specified	[1]
THP-1 (Leukemia)	1.6			
Compound 14	MCF-7 (Breast)	2.61	Not specified	[1]
Compound 6k	Hela (Cervix)	12.17 ± 0.9	Not specified	[13]
HCT-116 (Colon)	9.46 ± 0.7			
MCF-7 (Breast)	6.93 ± 0.4			
Compound VIIIc	HCT116 (Colon)	2.5	Induces cell cycle arrest at G2/M phase	[8]
Compound XVa	HCT116 (Colon)	4.4	Weak VEGFR-2 inhibition	[8]
26e	-	30.17 nM (ASK1 inhibition)	ASK1 inhibitor	[11]

Experimental Protocol: In Vitro Anticancer Activity Assessment

A standard methodology for evaluating the in vitro anticancer activity of quinoxaline derivatives involves the following steps:

- Cell Culture: Human cancer cell lines (e.g., HCT116, HepG2, MCF-7) are cultured in appropriate media supplemented with fetal bovine serum and antibiotics.
- Compound Treatment: Cells are seeded in 96-well plates and treated with various concentrations of the synthesized quinoxaline derivatives for a specified duration (e.g., 48 or 72 hours).

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- Cytotoxicity Assay (MTT Assay): The viability of the cells is assessed using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay. This colorimetric assay measures the metabolic activity of cells, which is proportional to the number of viable cells.
- IC50 Determination: The concentration of the compound that inhibits 50% of cell growth (IC50) is calculated from the dose-response curve.

Diagram 1: General Workflow for In Vitro Anticancer Screening

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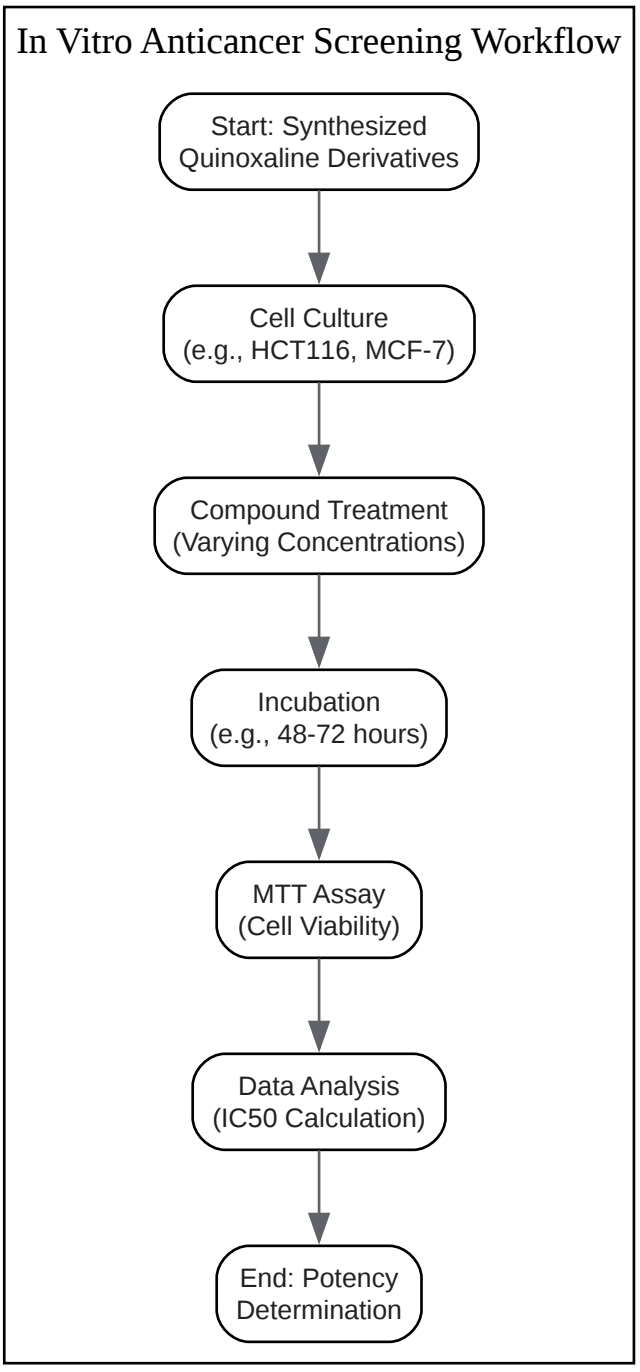

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Caption: A streamlined workflow for assessing the in vitro anticancer activity of quinoxaline derivatives.

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Antimicrobial Activity: Combating Infectious Diseases

The rise of antimicrobial resistance poses a significant threat to global health.[14] Quinoxaline derivatives have demonstrated a broad spectrum of antimicrobial activity, including antibacterial, antifungal, and antitubercular effects, making them valuable scaffolds for the development of new anti-infective agents.[3][14][15][16][17][18][19][20]

Antibacterial and Antifungal Activity

Numerous studies have reported the efficacy of quinoxaline derivatives against a range of pathogenic bacteria and fungi.[15][16][17][18][19] The mechanism of their antimicrobial action is not fully elucidated but is thought to involve the disruption of essential cellular processes in microorganisms.

- Antibacterial Activity: Quinoxaline derivatives have shown activity against both Gram-positive (e.g., Staphylococcus aureus, Bacillus subtilis) and Gram-negative (e.g., Escherichia coli, Pseudomonas aeruginosa) bacteria.[17][18]
- Antifungal Activity: Several derivatives have exhibited potent antifungal activity against clinically relevant fungi such as Candida albicans and plant pathogenic fungi like Rhizoctonia solani.[15][19]

Antitubercular Activity

Tuberculosis (TB), caused by Mycobacterium tuberculosis, remains a major global health problem.[21][22] Quinoxaline derivatives, particularly quinoxaline 1,4-di-N-oxides, have emerged as a promising class of antitubercular agents.[21][22][23]

- Mechanism of Action: Some quinoxaline derivatives have been shown to inhibit M. tuberculosis DNA gyrase, an essential enzyme for DNA replication.[22]
- Activity against Resistant Strains: Importantly, certain derivatives have demonstrated activity against drug-resistant strains of M. tuberculosis.[22]

Table 2: Antimicrobial Activity of Selected Quinoxaline Derivatives

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Compound	Organism	Activity Metric	Value	Reference
Compound 5k	Acidovorax citrulli (Ac)	Good antibacterial activity	-	[15]
Compound 5j	Rhizoctonia solani (RS)	EC50	8.54 µg/mL	[15]
Compound 5t	Rhizoctonia solani (RS)	EC50	12.01 µg/mL	[15]
T-007, T-018, etc.	Mycobacterium tuberculosis H37Rv	MIC	0.12 µg/mL	[22]
Compound 3e	Mycobacterium tuberculosis H37Rv	MIC	0.65 µM	[20]
Staphylococcus aureus	MIC	2.07 µM	[20]	

Experimental Protocol: Antimicrobial Susceptibility Testing

The antimicrobial activity of quinoxaline derivatives is typically evaluated using the following methods:

- Broth Microdilution Method: This method is used to determine the Minimum Inhibitory Concentration (MIC), which is the lowest concentration of the compound that inhibits the visible growth of a microorganism.
- Agar Disc Diffusion Method: A filter paper disc impregnated with the test compound is placed on an agar plate inoculated with the target microorganism. The diameter of the zone of inhibition around the disc is measured to assess the antimicrobial activity.[17][18]

Diagram 2: Agar Disc Diffusion Method for Antimicrobial Screening

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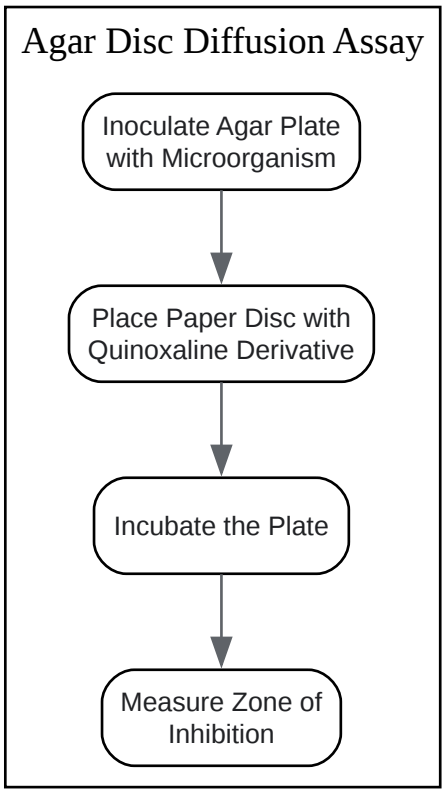

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Caption: A schematic representation of the agar disc diffusion method for evaluating antimicrobial activity.

Antiviral Activity: A Promising Avenue for New Therapies

The emergence of new and re-emerging viral infections underscores the urgent need for novel antiviral drugs.[24][25][26] Quinoxaline derivatives have shown considerable promise as antiviral agents, with activity reported against a variety of viruses.[24][25][26]

- Mechanism of Action: The antiviral mechanisms of quinoxaline derivatives are diverse and can involve the inhibition of viral enzymes, such as reverse transcriptase in HIV, or interference with viral entry and replication processes.[24]
- Spectrum of Activity: Antiviral activity has been observed against viruses such as Human Immunodeficiency Virus (HIV), Hepatitis C virus (HCV), and coronaviruses.[24][25][26] For

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instance, the compound S-2720, a quinoxaline derivative, is a potent inhibitor of HIV-1 reverse transcriptase.[24]

Anti-inflammatory and Analgesic Activities: Modulating the Inflammatory Response

Inflammation is a complex biological response implicated in numerous diseases.[2][27] Quinoxaline derivatives have been investigated for their anti-inflammatory and analgesic properties.[2][27][28][29][30]

- Mechanism of Action: The anti-inflammatory effects of quinoxalines are attributed to their ability to inhibit the production of pro-inflammatory mediators such as cyclooxygenase (COX), cytokines (e.g., IL-1β, TNF-α), and nuclear factor kappa B (NF-κB).[2][27]
- In Vivo Efficacy: Some derivatives have demonstrated significant in vivo anti-inflammatory effects in animal models, comparable to established non-steroidal anti-inflammatory drugs (NSAIDs) like indomethacin.[28][29]

Other Notable Biological Activities

The therapeutic potential of quinoxaline derivatives extends beyond the activities detailed above. Research has also highlighted their promise in other areas:

- Antimalarial Activity: Quinoxaline derivatives have shown potent activity against Plasmodium falciparum, the parasite responsible for the most severe form of malaria.[31][32][33] Some compounds have demonstrated efficacy against chloroquine-resistant strains.[31][34]
- Antidepressant Activity: Certain quinoxaline derivatives have been investigated for their potential as antidepressant agents.[3]
- Anticonvulsant Activity: The quinoxaline scaffold has also been explored for the development of anticonvulsant drugs.[1]
- Antioxidant Activity: Several quinoxaline derivatives have exhibited significant antioxidant properties, which may contribute to their therapeutic effects in various diseases.[28][29]

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Conclusion: A Scaffold with a Bright Future in Drug Discovery

The extensive body of research on quinoxaline derivatives unequivocally establishes this heterocyclic system as a highly versatile and valuable scaffold in medicinal chemistry.[1][5] The diverse range of potent biological activities, including anticancer, antimicrobial, antiviral, and anti-inflammatory effects, underscores their immense therapeutic potential.[1][3][5][6] The ability to readily modify the quinoxaline core allows for the fine-tuning of its pharmacological properties, offering a promising avenue for the development of next-generation drugs with improved efficacy and safety profiles. As our understanding of the molecular mechanisms underlying their activities deepens, quinoxaline derivatives are poised to make significant contributions to the treatment of a wide array of human diseases.

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